Technical Guide: Spectroscopic Characterization & Synthesis of O-(2,2,2-Trifluoroethyl)hydroxylamine

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Compound of Interest

Compound Name:	*O-(2,2,2-trifluoroethyl)hydroxylamine*
CAS No.:	*76029-68-0*
Cat. No.:	*B3057014*

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Executive Summary

O-(2,2,2-Trifluoroethyl)hydroxylamine (often supplied as the hydrochloride salt, CAS 68401-66-1) is a specialized fluorinated building block used extensively in medicinal chemistry. Its primary utility lies in the introduction of the trifluoroethoxy moiety—a bioisostere for methoxy or ethoxy groups that significantly alters metabolic stability and lipophilicity (

). Furthermore, it serves as a critical reagent for oxime ligation, allowing for the chemoselective conjugation of ketones and aldehydes in glycobiology and peptide synthesis.

This guide provides a definitive reference for the spectroscopic identification, synthesis, and handling of this compound, distinguishing it from its common analog, 2,2,2-trifluoroethylamine.

Part 1: Chemical Profile & Specifications

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Property	Specification
Chemical Name	O-(2,2,2-Trifluoroethyl)hydroxylamine Hydrochloride
Common Synonyms	2,2,2-Trifluoroethoxyamine HCl; Amino-2,2,2-trifluoroethyl ether HCl
CAS Number	68401-66-1 (HCl salt); 154796-22-2 (Free base)
Molecular Formula	
Molecular Weight	151.51 g/mol (Salt); 115.05 g/mol (Free base)
Structure	
Physical State	White to off-white hygroscopic crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in non-polar solvents

Part 2: Spectroscopic Characterization

The following data represents the consensus spectroscopic signature for the hydrochloride salt in deuterated dimethyl sulfoxide (DMSO-

).

Nuclear Magnetic Resonance (NMR) Analysis[3][7]

Critical Distinction: The methylene (

) protons in this compound appear significantly downfield (~4.8 ppm) compared to 2,2,2-trifluoroethylamine (~3.4 ppm) due to the electronegativity of the adjacent oxygen atom.

H NMR (400 MHz, DMSO-

)

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
11.0 - 11.5	Broad Singlet	3H	-	(Ammonium protons)
4.80	Quartet	2H		

Interpretation: The quartet at 4.80 ppm is the diagnostic peak. It arises from the coupling of the two methylene protons with the three fluorine atoms of the adjacent trifluoromethyl group.

F NMR (376 MHz, DMSO-)

Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
-72.5 to -74.0	Triplet		

Interpretation: The fluorine signal appears as a triplet due to coupling with the two protons on the adjacent methylene group. This confirms the

connectivity.

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C NMR (100 MHz, DMSO-

)

| Shift (

, ppm) | Multiplicity | Coupling (

, Hz) | Assignment |
|---|---|---|---|
| 123.5 | Quartet | | |
| 68.2 | Quartet | | |

Mass Spectrometry (MS) & Infrared (IR)[7]

- ESI-MS (Positive Mode):
  - Observed Ion:

    116.0

    (Free base mass + H)
  - Fragment:

    99 (

    , loss of amine) is often not observed; the molecular ion is stable.
- FT-IR (KBr Pellet):
  - ~3400 - 2800 cm

    : Broad, strong band (N-H stretch of ammonium salt).
  - ~1150 - 1200 cm

    : Strong C-F stretching (characteristic of trifluoromethyl groups).
  - ~1050 cm

    : C-O stretching (ether linkage).

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Part 3: Experimental Protocols

Synthesis Workflow: Mitsunobu Route

The most robust method for synthesizing **O-(2,2,2-trifluoroethyl)hydroxylamine** is via the Mitsunobu reaction using N-hydroxyphthalimide as a masked ammonia source. This avoids the over-alkylation issues common with direct amine alkylation.

Reagents:

- 2,2,2-Trifluoroethanol (TFE)[1][2]
- N-Hydroxyphthalimide (NHPI)
- Triphenylphosphine (
)
- Diisopropyl azodicarboxylate (DIAD) or Diethyl azodicarboxylate (DEAD)
- Hydrazine monohydrate (
)

Step-by-Step Protocol:

- Coupling (Formation of Phthalimide Intermediate):
  - Dissolve N-hydroxyphthalimide (1.0 equiv) and
    (1.1 equiv) in anhydrous THF under
    atmosphere.
  - Add 2,2,2-trifluoroethanol (1.0 equiv).
  - Cool the mixture to 0°C.
  - Add DIAD (1.1 equiv) dropwise over 30 minutes.
  - Allow to warm to room temperature and stir for 12-18 hours.

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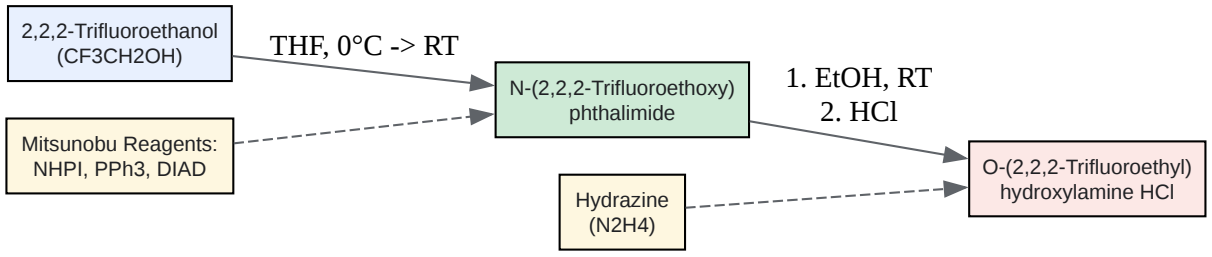
- Workup: Concentrate in vacuo. Purify the residue via silica gel flash chromatography (Hexanes/EtOAc) to isolate N-(2,2,2-trifluoroethoxy)phthalimide.

- Deprotection (Hydrazinolysis):
  - Dissolve the phthalimide intermediate in Ethanol or Methanol.
  - Add Hydrazine monohydrate (2.0 - 3.0 equiv).
  - Stir at room temperature for 1 hour (a white precipitate of phthalhydrazide will form).
  - Acidification: Filter off the precipitate. Acidify the filtrate with 4M HCl in dioxane or aqueous HCl to pH < 2.
  - Isolation: Concentrate the filtrate to dryness. Triturate the solid residue with cold diethyl ether to remove organic impurities. The remaining solid is the target **O-(2,2,2-trifluoroethyl)hydroxylamine** hydrochloride.

Part 4: Visualization of Data & Logic

Diagram 1: Synthesis Pathway (Mitsunobu)

This diagram illustrates the logical flow of the synthesis, highlighting the inversion of the hydroxyl reactivity via the Mitsunobu mechanism.



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Caption: Step-wise synthesis of **O-(2,2,2-trifluoroethyl)hydroxylamine** via N-hydroxyphthalimide.

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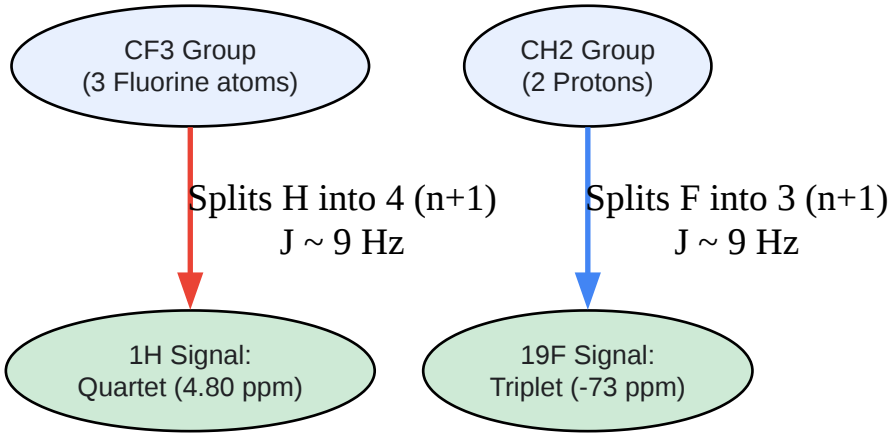
Diagram 2: NMR Coupling Logic

This diagram explains the splitting patterns observed in the NMR spectra, validating the structure

.



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Caption: Reciprocal coupling relationship between the CF3 and CH2 groups confirming structural connectivity.

Part 5: Quality Control & Handling

- Hygroscopicity: The hydrochloride salt is hygroscopic. It must be stored in a desiccator at -20°C. Moisture absorption will broaden the

  peak in NMR and complicate stoichiometry in ligation reactions.

- Purity Check:

  - 1H NMR: Check for the absence of phthalhydrazide peaks (aromatic region ~7.8-8.2 ppm) or residual hydrazine.

  - Water Content: Perform Karl Fischer titration if precise stoichiometry is required for bioconjugation.

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- Safety: Hydroxylamine derivatives can be potential sensitizers. Handle with gloves and in a fume hood. Ensure no residual hydrazine remains, as it is a carcinogen.

References

- Baudendistel, O. R., et al. (2016).[3][4] Real-Time NMR Studies of Oxyamine Ligations of Reducing Carbohydrates under Equilibrium Conditions. Chemistry – A European Journal, 22(48), 17359-17365. (Reference for oxime ligation kinetics and NMR data of related oxyamines). Available at: [Link]
- Organic Syntheses.Mitsunobu Reaction Protocols. (Standard methodology for N-hydroxyphthalimide coupling). Available at: [Link]
- PubChem.**O-(2,2,2-trifluoroethyl)hydroxylamine** hydrochloride.[5] CID 68401-66-1. Available at: [Link]

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Sources

- 1. CA1321580C - Cephem and cepham compounds and processes for preparation thereof - Google Patents [patents.google.com]
- 2. 2,2,2-Trifluoroethyl Formate: A Versatile and Selective Reagent for the Formylation of Alcohols, Amines, and N-Hydroxylamines [organic-chemistry.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PubChemLite - O-(2,2,2-trifluoroethyl)hydroxylamine hydrochloride (C2H4F3NO) [pubchemlite.lcsb.uni.lu]
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